

# Application Notes: Supercritical Carbon Dioxide Dyeing of Polyester with Disperse Blue 102

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## Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

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## Introduction

Supercritical fluid dyeing (SFD) offers a sustainable and efficient alternative to conventional aqueous dyeing methods for synthetic fibers, particularly polyester.[1][2][3] This technology utilizes carbon dioxide (CO<sub>2</sub>) above its critical temperature (31.1 °C) and pressure (73.8 bar), where it enters a supercritical state.[4][5] In this state, scCO<sub>2</sub> exhibits a unique combination of gas-like low viscosity and liquid-like density, making it an excellent solvent and transport medium for non-polar disperse dyes like **Disperse Blue 102**. [4][5][6]

The primary advantages of this waterless process include the complete elimination of wastewater generation, reduced energy consumption as no drying is required, and the ability to recycle over 90% of the CO<sub>2</sub>. [1][4][7] The process facilitates rapid and uniform penetration of the dye into the polymer matrix without the need for chemical auxiliaries such as dispersing agents, leading to high-quality dyeing with excellent fastness properties. [4][8][9]

## Quantitative Data Summary

The efficiency and outcome of supercritical CO<sub>2</sub> (scCO<sub>2</sub>) dyeing are highly dependent on process parameters. The following tables summarize typical operating conditions and the resulting colorfastness properties for disperse dyes on polyester fabric. While specific data for **Disperse Blue 102** is limited, the parameters are based on established methodologies for similar disperse dyes.

Table 1: Typical Supercritical CO<sub>2</sub> Dyeing Parameters for Polyester

Parameter	Typical Range	Effect on Dyeing
Temperature	80 - 140 °C[10][11]	Increases dye solubility and polymer chain mobility, enhancing dye diffusion into the fiber.[11][12]
Pressure	10 - 29 MPa (100 - 290 bar)[2][6][11]	Increases CO <sub>2</sub> density, which in turn enhances dye solubility and swelling of the polyester fiber.[6][12]
Dyeing Time	20 - 90 minutes[9][11]	Affects the dye uptake and levelness. Longer times generally lead to higher color strength.[11]
Dye Concentration	0.2 - 2.0% (on weight of fabric)[6][13]	Directly influences the final shade depth of the dyed fabric.

Table 2: Typical Colorfastness Properties of Polyester Dyed in scCO<sub>2</sub>

Fastness Property	Test Method	Typical Rating (Grey Scale)
Washing Fastness	ISO 105-C06[4]	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4-5
Light Fastness	ISO 105-B02	Good to Excellent

Note: Ratings are on a scale of 1 to 5, where 5 represents the best fastness. The dyeing process in scCO<sub>2</sub> generally results in excellent fastness properties.[10][14]

## Experimental Protocols

### Protocol 1: Pretreatment of Polyester Fabric (Scouring)

Objective: To remove oils, waxes, lubricants, and other processing aids from the raw polyester fabric to ensure high-quality, uniform dyeing.[9]

Materials & Equipment:

- Raw polyester fabric
- Non-ionic detergent
- Sodium carbonate (soda ash)
- Beaker or washing vessel
- Heating stirrer or water bath
- Deionized water

Procedure:

- Prepare a scouring bath containing 1-2 g/L of a non-ionic detergent and 1-2 g/L of sodium carbonate in deionized water.
- Immerse the polyester fabric in the bath at a liquor-to-goods ratio of 20:1.
- Heat the bath to 60-70 °C and maintain this temperature for 20-30 minutes with gentle stirring.
- Remove the fabric and rinse it thoroughly with hot deionized water, followed by a final rinse with cold deionized water.
- Allow the fabric to air dry completely before the dyeing process.

## Protocol 2: Supercritical CO<sub>2</sub> Dyeing of Polyester

Objective: To dye pre-cleaned polyester fabric with **Disperse Blue 102** using a supercritical CO<sub>2</sub> medium.

Materials & Equipment:

- Pre-cleaned polyester fabric
- **Disperse Blue 102** (as a fine powder)
- High-pressure dyeing vessel (autoclave) with precise temperature and pressure controls
- CO<sub>2</sub> cylinder (purity  $\geq$  99.5%) with a high-pressure pump
- Heating system (e.g., heating jacket or oil bath)[4]
- System for separating CO<sub>2</sub> and unused dye

#### Procedure:

- **Sample Preparation:** Cut a sample of the pre-cleaned polyester fabric (e.g., 5 grams), weigh it accurately, and wrap it around a perforated stainless-steel holder to ensure even fluid flow.
- **Loading:** Place the wrapped fabric sample into the high-pressure dyeing vessel. Add the accurately weighed **Disperse Blue 102** powder to the bottom of the vessel or in a separate dye container within the system.
- **Sealing and Purging:** Securely seal the vessel. Purge the system with low-pressure gaseous CO<sub>2</sub> for 2-3 minutes to remove any residual air.
- **Pressurization:** Begin pumping liquid CO<sub>2</sub> into the vessel until the target pressure (e.g., 20-25 MPa) is achieved.[4]
- **Heating and Dyeing:** Activate the heating system and bring the vessel to the desired dyeing temperature (e.g., 120 °C) at a controlled rate (e.g., 2-3 °C/min).[4] Once the target temperature and pressure are stable, maintain these conditions for the dyeing duration (e.g., 60 minutes).[4] Circulation or agitation of the supercritical fluid can be used to ensure uniform dyeing.
- **Cooling and Depressurization:** After the dyeing cycle, cool the vessel to below 50 °C.[4] Slowly release the pressure at a controlled rate. The CO<sub>2</sub> turns back into a gas and can be captured for recycling.[4]

- Sample Removal: Once the vessel is fully depressurized, open it and remove the dry, dyed polyester sample. No further drying is necessary.[5]

## Protocol 3: Post-treatment (Reduction Clearing)

Objective: To remove any unfixed dye particles adhering to the surface of the dyed fabric, which is crucial for improving rubbing and wash fastness.[8][15][16]

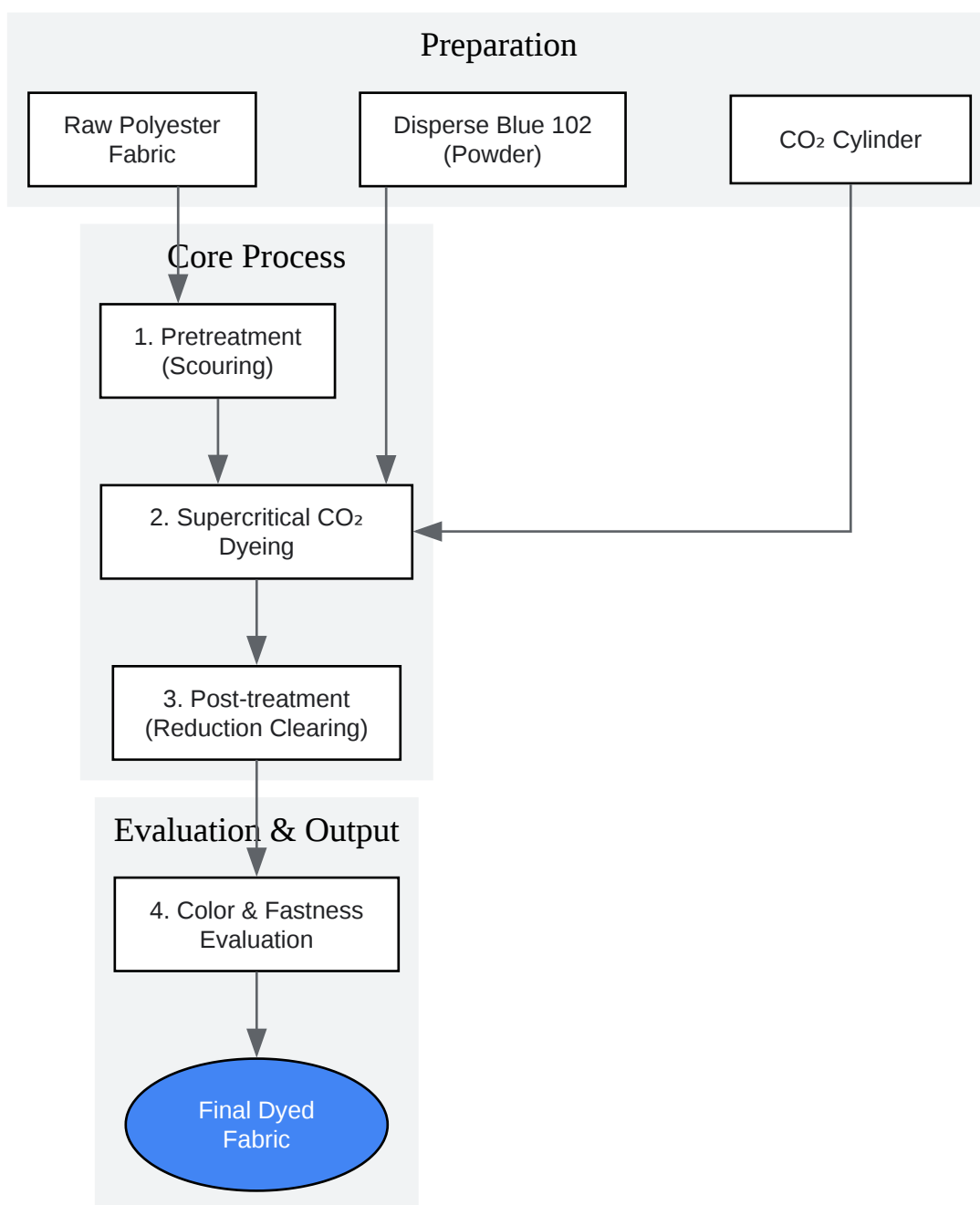
Materials & Equipment:

- Dyed polyester sample
- Sodium dithionite (Sodium Hydrosulphite) (2 g/L)[4]
- Sodium hydroxide (2 g/L)[4]
- Beaker and heating stirrer
- Deionized water

Procedure:

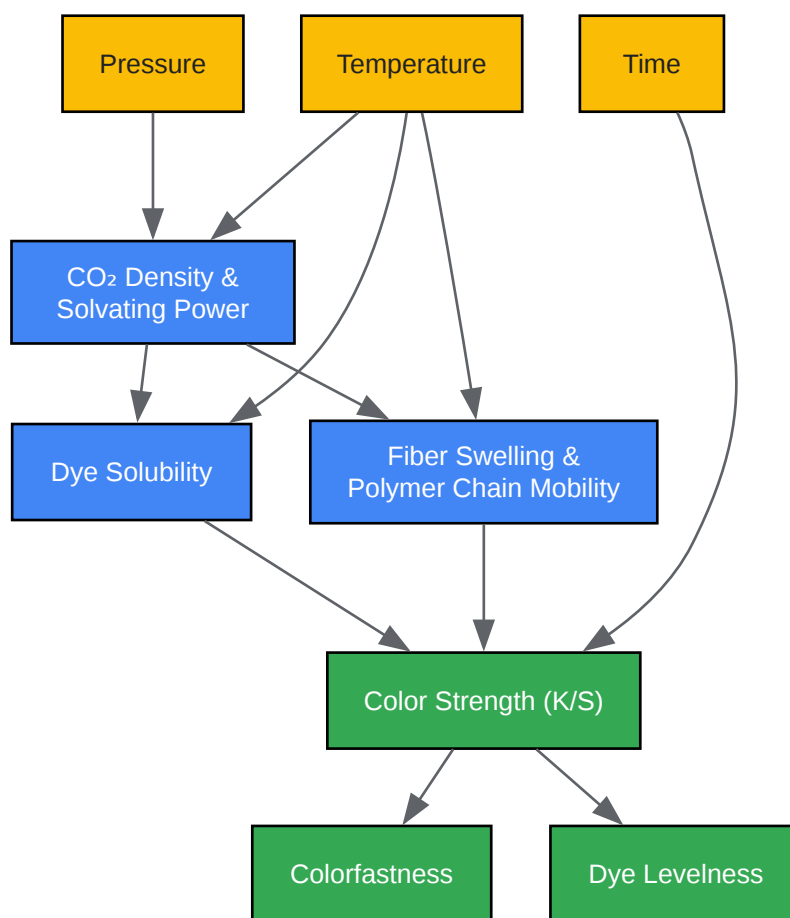
- Prepare a clearing solution containing 2 g/L sodium dithionite and 2 g/L sodium hydroxide in deionized water.[4]
- Immerse the dyed fabric in the solution and heat to 70-80 °C for 15-20 minutes.[16]
- Remove the fabric and rinse it thoroughly with warm, then cold, deionized water until the rinsing water is clear.[4]
- Allow the fabric to air dry completely.[4]

## Visualizations



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Caption: Experimental workflow for supercritical CO<sub>2</sub> dyeing of polyester.



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Caption: Factors influencing supercritical CO<sub>2</sub> dyeing outcomes.

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## References

- 1. Supercritical CO<sub>2</sub> Textile Dyeing Technology (SCFTD) | IITBombay [rnd.iitb.ac.in]

- 2. Influence of supercritical carbon dioxide (scco2) dyeing parameters on color fastness of polyester fabric dyed with disperse dye : A study towards minimizing the energy consumption of polyester (pet) fabric dyeing with azo disperse dye [diva-portal.org]
- 3. Influence of supercritical carbon dioxide (scco2) dyeing parameters on color fastness of polyester fabric dyed with disperse dye : A study towards minimizing the energy consumption of polyester (pet) fabric dyeing with azo disperse dye [hb.diva-portal.org]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. hb.diva-portal.org [hb.diva-portal.org]
- 7. m.youtube.com [m.youtube.com]
- 8. pacifictexchem.in [pacifictexchem.in]
- 9. eco2dye.com [eco2dye.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Dyeing of synthetic fiber-based wool blended fabrics in supercritical carbon dioxide - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. truekung.com [truekung.com]
- 16. austinpublishinggroup.com [austinpublishinggroup.com]
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